

# Technical Guide: Mass Spectrometry Analysis of Isobutyl 5-chloro-2,2-dimethylvalerate

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## Compound of Interest

Compound Name: *Isobutyl 5-chloro-2,2-dimethylvalerate*

Cat. No.: B194615

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This technical guide provides a detailed overview of the predicted mass spectrometry data for **isobutyl 5-chloro-2,2-dimethylvalerate** (CAS No. 109232-37-3). Due to the absence of publicly available experimental mass spectra for this specific compound, this document outlines the expected fragmentation patterns under electron ionization (EI) mass spectrometry based on established principles for esters and chlorinated compounds. This guide also includes a hypothetical experimental protocol for acquiring such data.

## Predicted Mass Spectrometry Data

The following table summarizes the predicted major fragment ions for **isobutyl 5-chloro-2,2-dimethylvalerate**, along with their proposed structures and relative abundances. The molecular formula of the parent compound is C<sub>11</sub>H<sub>21</sub>ClO<sub>2</sub>, with a molecular weight of approximately 220.74 g/mol .<sup>[1][2][3]</sup> The presence of a chlorine atom will result in a characteristic M+2 isotopic peak for chlorine-containing fragments, with an intensity ratio of approximately 3:1 for <sup>35</sup>Cl to <sup>37</sup>Cl.

m/z (Mass-to-Charge Ratio)	Proposed Fragment Ion	Proposed Structure	Predicted Relative Abundance
220/222	$[M]^{+ \cdot}$ (Molecular Ion)	$[C_{11}H_{21}ClO_2]^{+ \cdot}$	Low
164/166	$[M - C_4H_8]^{+ \cdot}$	$[C_7H_{13}ClO_2]^{+ \cdot}$	Moderate
149/151	$[M - C_4H_9O]^{+ \cdot}$	$[C_7H_{12}ClO]^{+ \cdot}$	Moderate to High
113	$[C_7H_{13}O_2]^{+ \cdot}$	$[C_7H_{13}O_2]^{+ \cdot}$	Moderate
85	$[C_5H_9O]^{+ \cdot}$	$[C_5H_9O]^{+ \cdot}$	High
57	$[C_4H_9]^{+ \cdot}$	$[C_4H_9]^{+ \cdot}$	High
41	$[C_3H_5]^{+ \cdot}$	$[C_3H_5]^{+ \cdot}$	Moderate

## Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This section details a standard protocol for the analysis of **isobutyl 5-chloro-2,2-dimethylvalerate** using GC-MS with electron ionization.

### 2.1. Instrumentation

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent GC-MS system).
- Capillary column: HP-5ms (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent non-polar column.

### 2.2. Reagents and Materials

- Isobutyl 5-chloro-2,2-dimethylvalerate** standard.
- High-purity helium (carrier gas).
- Solvent for sample dilution (e.g., dichloromethane or ethyl acetate, GC grade).

### 2.3. GC Parameters

- Injector Temperature: 250 °C
- Injection Mode: Splitless (or split, depending on concentration)
- Injection Volume: 1  $\mu$ L
- Oven Temperature Program:
  - Initial temperature: 60 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 280 °C.
  - Final hold: 5 minutes at 280 °C.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

#### 2.4. MS Parameters

- Ion Source: Electron Ionization (EI)
- Ion Source Temperature: 230 °C
- Electron Energy: 70 eV
- Mass Range: m/z 40-400
- Scan Speed: 2 scans/second
- Transfer Line Temperature: 280 °C

#### 2.5. Sample Preparation

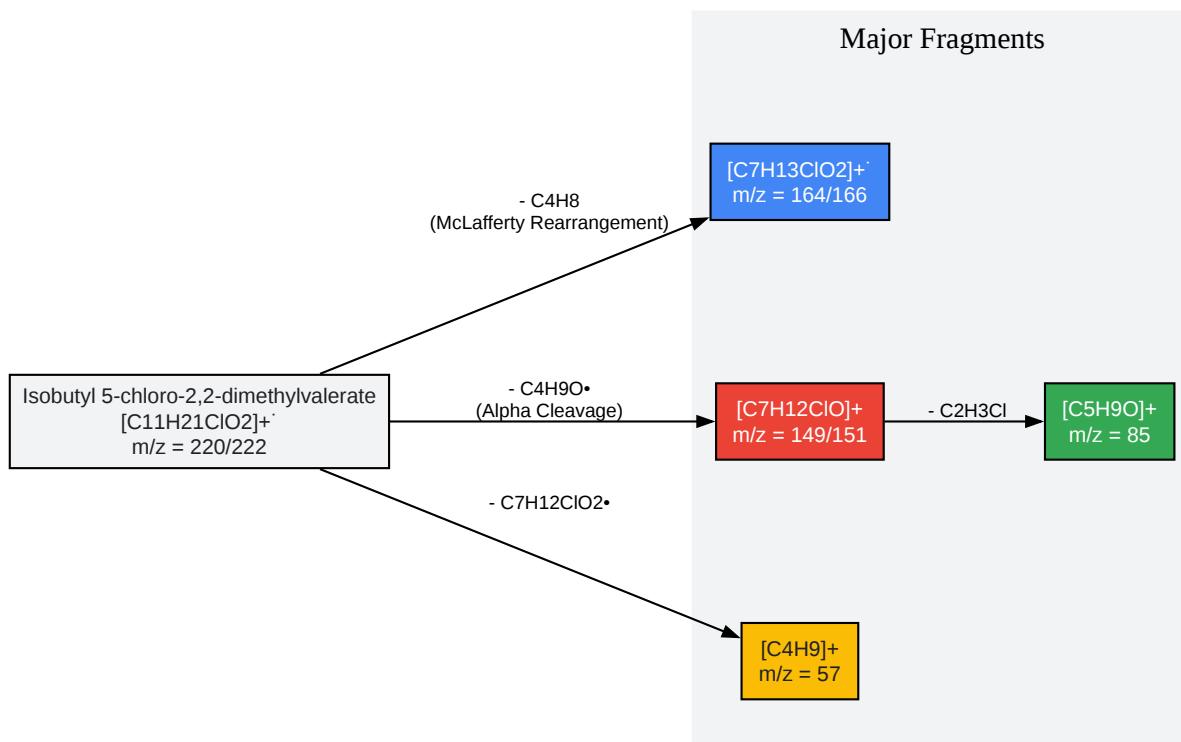
- Prepare a stock solution of **isobutyl 5-chloro-2,2-dimethylvalerate** in the chosen solvent (e.g., 1 mg/mL).
- Perform serial dilutions to obtain a working solution suitable for GC-MS analysis (e.g., 10  $\mu$ g/mL).
- Inject the prepared sample into the GC-MS system.

## 2.6. Data Analysis

- Acquire the total ion chromatogram (TIC) to determine the retention time of the analyte.
- Extract the mass spectrum at the apex of the chromatographic peak corresponding to **isobutyl 5-chloro-2,2-dimethylvalerate**.
- Identify the molecular ion and major fragment ions.
- Compare the obtained spectrum with a reference library (if available) or interpret the fragmentation pattern based on known fragmentation rules for esters and halogenated compounds.

## Predicted Fragmentation Pathway

The following diagram illustrates the predicted electron ionization fragmentation pathway for **isobutyl 5-chloro-2,2-dimethylvalerate**.



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Caption: Predicted EI fragmentation of **isobutyl 5-chloro-2,2-dimethylvalerate**.

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## References

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